

Safe Disposal of 2-Iodo-6-(trifluoromethyl)pyridine: A Procedural Guide

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Compound of Interest

Compound Name: 2-Iodo-6-(trifluoromethyl)pyridine

Cat. No.: B597997

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For Immediate Use by Laboratory Professionals

This document provides essential safety and logistical information for the proper disposal of **2-Iodo-6-(trifluoromethyl)pyridine** (CAS Number: 100366-74-3). The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. This compound is classified as a hazardous substance, and all handling and disposal steps must be conducted with appropriate precautions.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is crucial to handle **2-Iodo-6-(trifluoromethyl)pyridine** with appropriate safety measures. Based on available safety data, this substance should be treated as hazardous.

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemically resistant gloves (e.g., nitrile rubber).
- **Eye Protection:** Use safety glasses with side shields or chemical splash goggles.^[1]
- **Lab Coat:** A standard laboratory coat is required to protect clothing and skin.
- **Respiratory Protection:** All handling should be performed in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust or vapors.^[1]

In Case of Spills: Spills should be managed by absorbing the material with an inert, non-combustible absorbent such as vermiculite or sand. The absorbed material must then be collected into a sealed, properly labeled container for hazardous waste.[2] Prevent the chemical from entering drains or waterways.

Waste Characterization and Hazard Profile

2-Iodo-6-(trifluoromethyl)pyridine is a halogenated organic compound. Due to its chemical structure, it is categorized as hazardous waste. The primary disposal route for such materials is incineration at a licensed facility.[3][4] Under no circumstances should this chemical be disposed of down the drain or in regular municipal trash.[3]

Hazard Summary Table:

Hazard Statement Code	Description
H302	Harmful if swallowed.[5][6]
H315	Causes skin irritation.[1][5][6]
H319	Causes serious eye irritation.[1][3][5][6]
H335	May cause respiratory irritation.[1][5][6]

This data is based on available Safety Data Sheets for **2-Iodo-6-(trifluoromethyl)pyridine** and structurally similar compounds.

Step-by-Step Disposal Protocol

Objective: To safely collect, label, and prepare **2-Iodo-6-(trifluoromethyl)pyridine** waste for pickup by a certified hazardous waste management service.

Materials:

- Designated hazardous waste container (chemically compatible, leak-proof, with a secure screw-top cap). Glass or high-density polyethylene (HDPE) are generally suitable.
- "Hazardous Waste" label.

- Inert absorbent material (vermiculite, sand) for residual amounts.
- Appropriate PPE (as listed in Section 1).

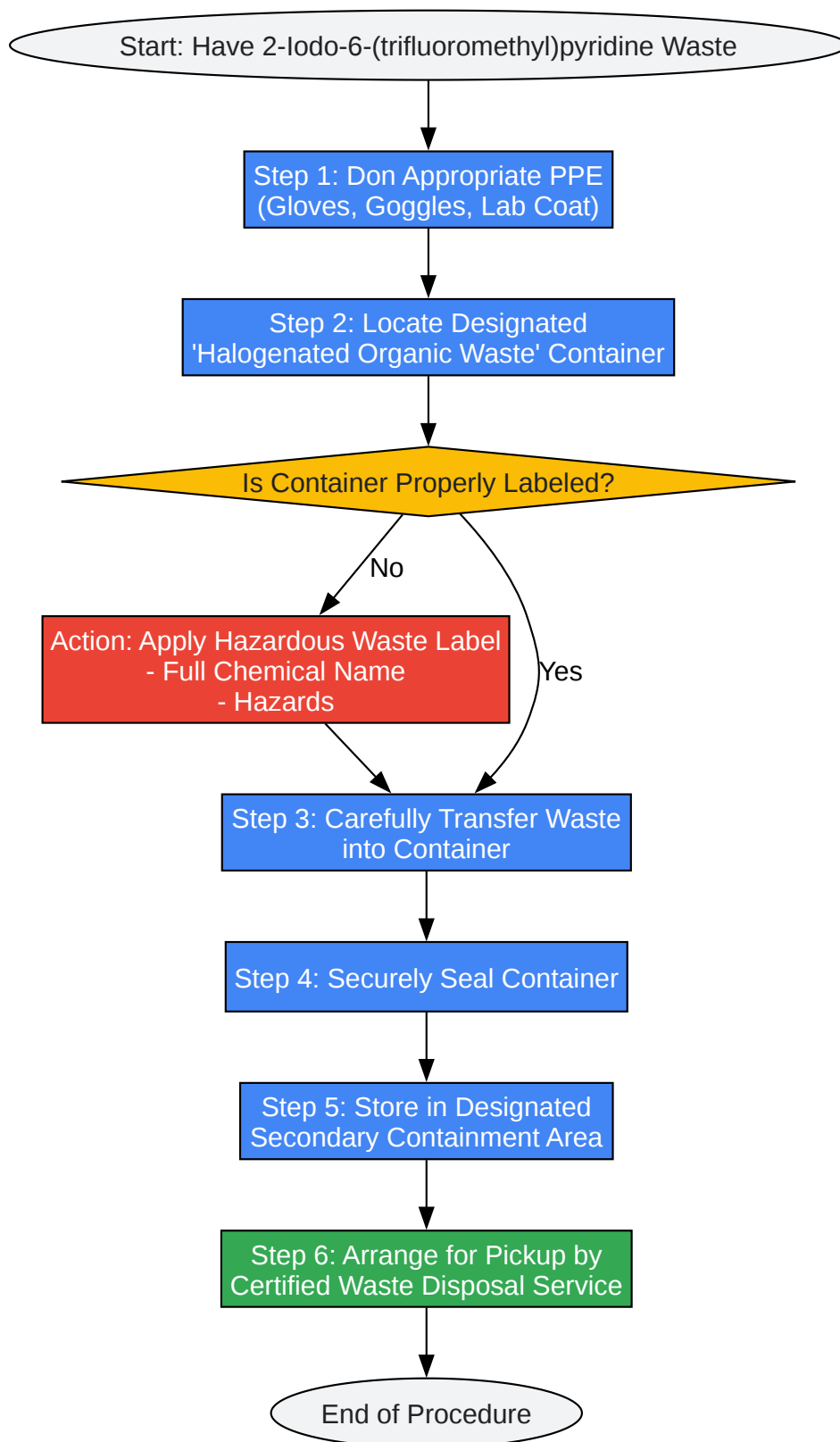
Procedure:

- Waste Segregation:
 - Establish a dedicated waste container specifically for "Halogenated Organic Waste."[\[2\]](#)[\[7\]](#)[\[8\]](#)
 - Crucially, do not mix **2-Iodo-6-(trifluoromethyl)pyridine** waste with incompatible materials such as strong oxidizing agents or acids.[\[2\]](#)
- Container Selection and Labeling:
 - Select a chemically compatible, leak-proof container that is in good condition, without cracks or leaks.
 - Before adding any waste, affix a "Hazardous Waste" label to the container.
 - The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**2-Iodo-6-(trifluoromethyl)pyridine**" (no abbreviations or chemical formulas).
 - An accurate list of all constituents and their approximate percentages if it is a mixed waste stream.
 - The specific hazard characteristics (e.g., "Toxic," "Irritant").
- Waste Collection:
 - Carefully transfer the waste **2-Iodo-6-(trifluoromethyl)pyridine** into the designated container.

- For residual amounts in the primary container, rinse with a small amount of a suitable solvent (e.g., acetone, ethanol) and add the rinsate to the halogenated waste container.
- Keep the waste container securely closed at all times, except when actively adding waste.
[2]
- Storage Pending Disposal:
 - Store the sealed and labeled waste container in a cool, dry, and well-ventilated secondary containment area, away from heat or ignition sources.[2][9]
 - Ensure the storage area is segregated from incompatible chemicals.[2]
- Arranging for Disposal:
 - Once the container is full or the project is complete, contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup.
 - Follow all institutional procedures for scheduling a hazardous waste collection.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Iodo-6-(trifluoromethyl)pyridine**.



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Caption: Disposal workflow for **2-Iodo-6-(trifluoromethyl)pyridine**.

This guide is intended to provide clear, actionable steps for the safe disposal of **2-Iodo-6-(trifluoromethyl)pyridine**. Always consult your institution's specific safety and waste disposal protocols and the manufacturer's Safety Data Sheet (SDS) before handling any chemical.

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